

# High-Purity Propachlor ESA Analytical Standard: Application Notes and Protocols

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## Compound of Interest

Compound Name: *propachlor ESA*

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This document provides detailed application notes and protocols for the use of high-purity propachlor ethanesulfonic acid (ESA) analytical standard. **Propachlor ESA** is a major metabolite of the herbicide propachlor, and its detection and quantification are crucial for environmental monitoring, food safety assessment, and toxicological studies.<sup>[1]</sup> This analytical standard serves as a certified reference material for the accurate calibration of analytical instruments and the validation of methods for its determination in various matrices.<sup>[1][2]</sup>

## Analytical Applications

The high-purity **propachlor ESA** analytical standard is primarily intended for use in chromatographic methods for the separation, identification, and quantification of **propachlor ESA** residues in environmental and biological samples.

Primary applications include:

- Environmental Monitoring: Quantification of **propachlor ESA** in soil and water samples to assess environmental contamination and study its fate and transport.
- Food Safety: Determination of **propachlor ESA** residues in food products to ensure compliance with regulatory limits.<sup>[1]</sup>

- Toxicological Research: Use as a reference standard in studies investigating the metabolic pathways and potential toxicity of propachlor.
- Method Development and Validation: Essential for establishing the accuracy, precision, linearity, and sensitivity of analytical methods for **propachlor ESA** detection.

## Physicochemical and Stability Data

Proper storage and handling of the analytical standard are critical to maintain its integrity and ensure accurate analytical results.

Property	Value	Reference
Chemical Name	Sodium 2-oxo-2-(N-propan-2-ylanilino)ethanesulfonate	--INVALID-LINK--
CAS Number	947601-88-9	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> NNaO <sub>4</sub> S	<a href="#">[3]</a>
Molecular Weight	279.29 g/mol	<a href="#">[3]</a>
Appearance	Solid	
Solubility	Soluble in Methanol, Acetonitrile	<a href="#">[2]</a> <a href="#">[4]</a>
Storage Conditions	Refrigerated (2-8 °C)	<a href="#">[2]</a>
Shelf Life (in solution)	Approximately 24 months under recommended storage conditions.	<a href="#">[4]</a>
Stability	Stable under recommended storage. Decomposes in strongly acidic or alkaline conditions.	

## Experimental Protocols

### Preparation of Standard Solutions

Objective: To prepare accurate working standard solutions for calibration and spiking experiments.

Materials:

- High-purity **propachlor ESA** analytical standard
- Methanol or Acetonitrile (HPLC or LC-MS grade)
- Volumetric flasks (Class A)
- Calibrated pipettes or microsyringes

Procedure:

- Allow the analytical standard vial to equilibrate to room temperature before opening to prevent condensation.
- Accurately weigh a precise amount of the **propachlor ESA** standard.
- Dissolve the weighed standard in a small volume of the chosen solvent (Methanol or Acetonitrile) in a volumetric flask.
- Sonicate for 5-10 minutes to ensure complete dissolution.
- Bring the solution to the final volume with the solvent and mix thoroughly. This is your stock solution.
- Perform serial dilutions of the stock solution with the same solvent to prepare a series of working standard solutions of known concentrations for constructing a calibration curve.
- Store the stock and working standard solutions in amber vials at 2-8 °C.

## Sample Preparation: Extraction from Water Samples

Objective: To extract **propachlor ESA** from water samples for subsequent analysis.

Materials:

- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- Methanol
- Deionized water
- Nitrogen evaporator
- Vortex mixer

**Procedure:**

- Condition the SPE cartridge: Pass 5 mL of methanol followed by 5 mL of deionized water through the cartridge.
- Load the sample: Pass a known volume of the water sample (e.g., 100 mL) through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge: Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Dry the cartridge: Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- Elute the analyte: Elute the **propachlor ESA** from the cartridge with a suitable solvent, such as methanol or acetonitrile (e.g., 2 x 3 mL).
- Concentrate the eluate: Evaporate the eluate to dryness under a gentle stream of nitrogen at a temperature not exceeding 40°C.
- Reconstitute: Reconstitute the residue in a small, known volume of the mobile phase used for the chromatographic analysis.
- Filter: Filter the reconstituted sample through a 0.22 µm syringe filter before injection into the analytical instrument.

## **Analytical Method: High-Performance Liquid Chromatography (HPLC)**

Objective: To quantify **propachlor ESA** using HPLC with UV or Mass Spectrometric (MS) detection.

Parameter	Condition
Instrument	HPLC system with a UV or Mass Spectrometer detector
Column	C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 $\mu$ m)
Mobile Phase	A gradient of Acetonitrile and Water (with 0.1% formic acid)
Flow Rate	1.0 mL/min
Injection Volume	10-20 $\mu$ L
Column Temperature	30 °C
UV Detection	210 nm
MS Detection	Electrospray Ionization (ESI) in negative mode, monitoring specific m/z transitions for propachlor ESA

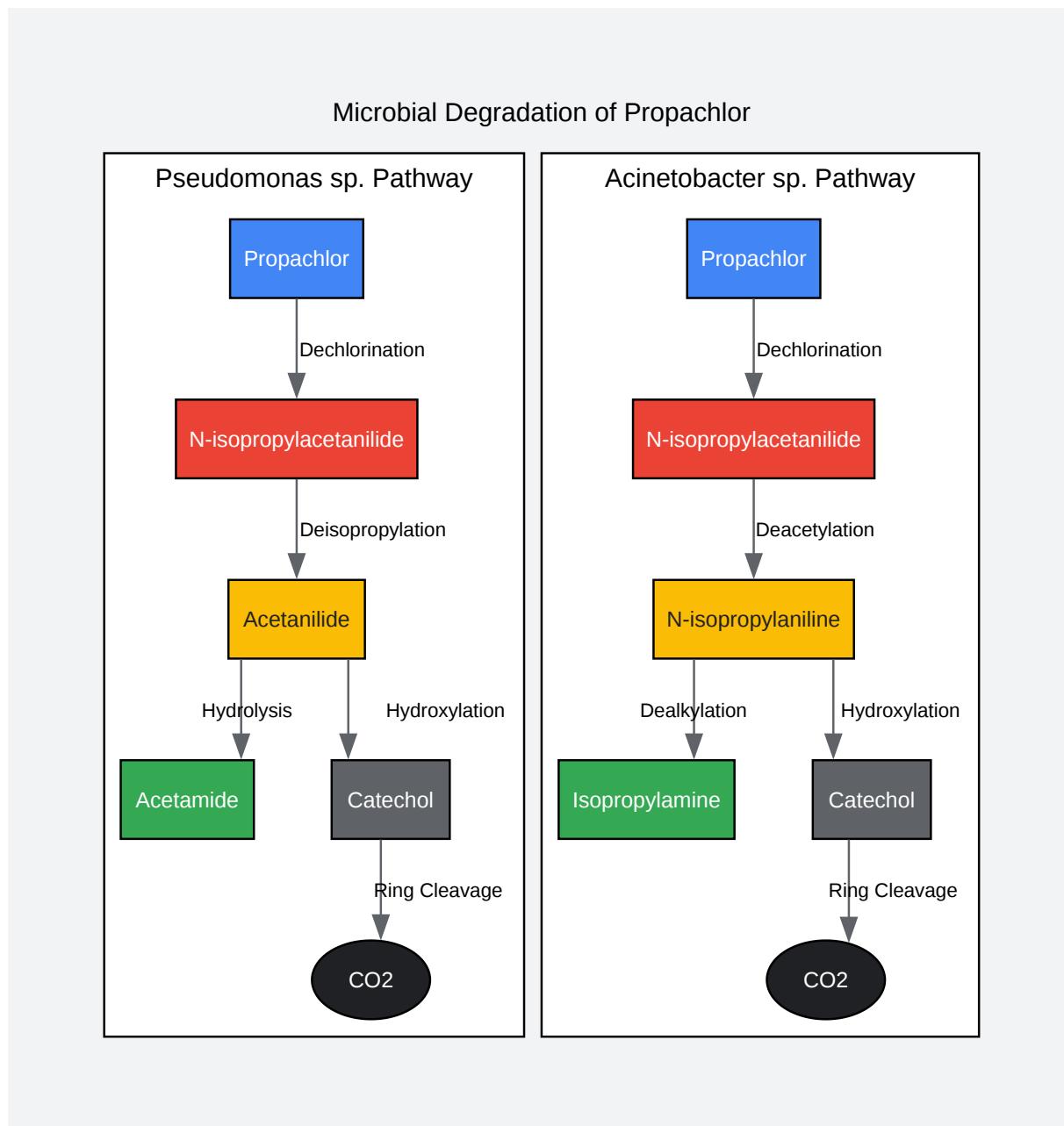
#### Analysis Procedure:

- Equilibrate the HPLC system with the initial mobile phase conditions.
- Inject the prepared standard solutions to generate a calibration curve.
- Inject the prepared sample extracts.
- Identify and quantify **propachlor ESA** in the samples by comparing the retention time and peak area with those of the analytical standards.

## Signaling and Metabolic Pathways

## Microbial Degradation Pathway of Propachlor

Propachlor is known to be degraded by soil microorganisms through various metabolic pathways. The following diagram illustrates two distinct degradation pathways identified in *Pseudomonas* sp. and *Acinetobacter* sp..

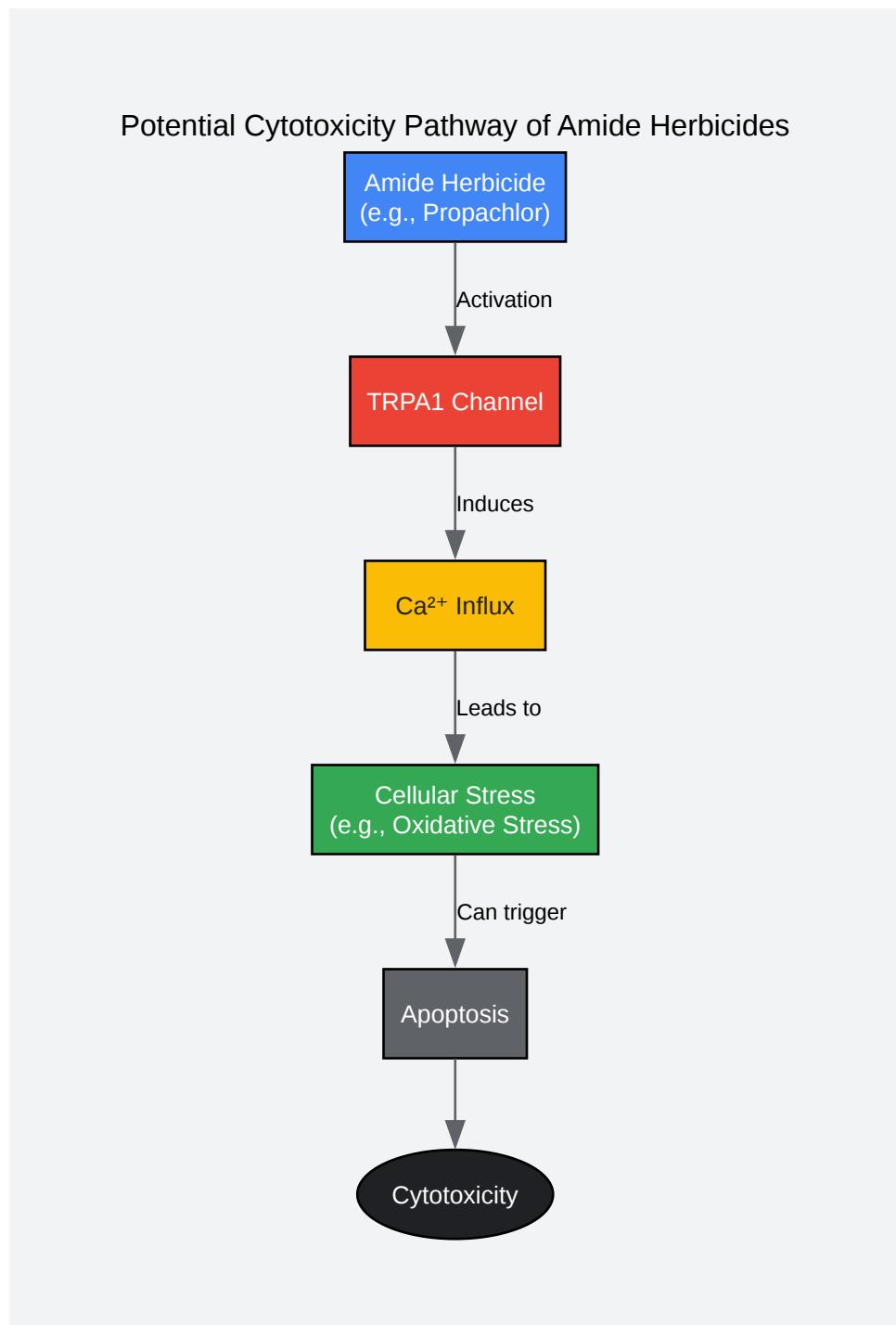


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Microbial degradation pathways of propachlor.

## Potential Cellular Signaling Pathway Affected by Amide Herbicides

Some amide herbicides, structurally related to propachlor, have been shown to induce cytotoxicity through the activation of the Transient Receptor Potential Ankyrin 1 (TRPA1) channel, a non-selective cation channel. This activation leads to an influx of calcium ions, which can trigger downstream cellular stress responses.



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Proposed cytotoxicity pathway for amide herbicides.

It is important to note that while this pathway has been suggested for other amide herbicides, further research is needed to confirm the specific effects of propachlor and **propachlor ESA** on

this and other cellular signaling pathways. Some studies also suggest that various herbicides can induce oxidative stress, which can impact numerous cellular processes.[5]

## Safety Precautions

**Propachlor ESA** should be handled in a laboratory setting by trained personnel.[6] Users should consult the Safety Data Sheet (SDS) for comprehensive information on safety and handling. General safety precautions include:

- Wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handling the compound in a well-ventilated area or a fume hood.
- Avoiding inhalation of dust or contact with skin and eyes.
- In case of exposure, follow the first-aid measures outlined in the SDS.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for the user's own internal standard operating procedures (SOPs) and risk assessments. Users should always adhere to good laboratory practices and consult the relevant safety documentation before handling any chemical substance.

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